A Comprehensive Guide to the Structure Elucidation of 2-(2-Formylphenoxy)acetamide

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Compound of Interest

Compound Name:	*2-(2-Formylphenoxy)acetamide*
CAS No.:	*24590-06-5*
Cat. No.:	*B1273628*

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Introduction

In the landscape of modern drug discovery and materials science, the precise characterization of molecular structure is a foundational pillar upon which all subsequent research is built. An unambiguous structural assignment is paramount, as even minor stereoisomeric or constitutional isomeric differences can lead to vastly different biological activities or material properties. This guide provides an in-depth, technical walkthrough of the methodologies and logical framework used to elucidate the structure of **2-(2-Formylphenoxy)acetamide**, a valuable bifunctional building block in organic synthesis.

This document is designed for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of data, focusing instead on the causality behind the experimental design and the interpretive logic that transforms raw data into a confident structural assignment. We will explore the synergistic interplay of spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—and ground these findings in a robust synthetic protocol.

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Spectroscopic Analysis: A Multi-Faceted Approach to Structure Confirmation

The core of structure elucidation lies in the strategic application of various spectroscopic methods. Each technique provides a unique piece of the puzzle, and their combined interpretation forms a self-validating system that confirms the molecular architecture.

^{1}H NMR Spectroscopy: Mapping the Proton Environment

Proton Nuclear Magnetic Resonance (^{1}H NMR) is arguably the most powerful tool for determining the structure of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and relative number of hydrogen atoms.

Experimental Rationale: The choice of solvent is critical. Deuterated dimethyl sulfoxide (DMSO-d_6) was selected for this analysis due to its ability to dissolve the analyte and its characteristic solvent peak at ~2.50 ppm, which does not interfere with the key signals of **2-(2-Formylphenoxy)acetamide**. The spectrum was recorded at 400 MHz to ensure adequate signal dispersion and resolution.

Data Interpretation and Causality:

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
10.41	Singlet	1H	Aldehyde (-CHO)	The significant downfield shift is characteristic of a proton attached to a carbonyl carbon, strongly deshielded by the electronegative oxygen and the aromatic ring's magnetic anisotropy. Its singlet nature indicates no adjacent protons.
7.82	Doublet of Doublets	1H	Ar-H	This signal corresponds to the aromatic proton ortho to the aldehyde and meta to the ether linkage. It is deshielded by the electron-withdrawing aldehyde group. The splitting pattern (dd) arises from coupling to two non-equivalent

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				neighboring aromatic protons.
7.65	Triplet of Doublets	1H	Ar-H	Assigned to the aromatic proton para to the aldehyde group. The complex splitting is a result of coupling to adjacent aromatic protons.
7.28	Singlet (broad)	1H	Amide (-NH)	The broadness of this singlet is typical for amide N-H protons due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange.
7.18	Triplet	1H	Ar-H	This signal corresponds to the aromatic proton meta to the aldehyde group.
7.08	Doublet	1H	Ar-H	Assigned to the aromatic proton ortho to the ether linkage. It is the most upfield of the aromatic signals due to

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				the electron-donating effect of the ether oxygen.
4.60	Singlet	2H	Methylene (-OCH_2)	This singlet, integrating to two protons, is characteristic of a methylene group adjacent to two deshielding groups: the ether oxygen and the amide carbonyl. The lack of splitting confirms there are no protons on adjacent atoms.

^{13}C NMR Spectroscopy: Probing the Carbon Skeleton

Carbon-13 NMR provides a map of the carbon framework of the molecule.

Data Interpretation and Causality:

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Chemical Shift (δ, ppm)	Assignment	Rationale
189.5	Aldehyde Carbonyl (C=O)	The extreme downfield shift is highly characteristic of an aldehyde carbonyl carbon.
169.1	Amide Carbonyl (C=O)	This signal is in the typical range for amide carbonyl carbons, which are less deshielded than aldehyde carbonyls.
161.1	Aromatic C (C-O)	The carbon directly attached to the ether oxygen is significantly deshielded and appears downfield.
136.2, 128.5, 125.1, 121.9, 113.2	Aromatic C-H & C-C	These signals represent the remaining carbons of the benzene ring. Their specific shifts are determined by the electronic effects of the attached formyl and acetamide groups.
67.3	Methylene Carbon (-OCH_2)	This upfield signal is characteristic of an sp^3-hybridized carbon atom bonded to an electronegative oxygen atom.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective method for identifying the presence of specific functional groups, which act as structural "signposts."

Experimental Rationale: The sample was analyzed as a KBr pellet to obtain a solid-state spectrum, avoiding solvent interference and providing sharp, well-defined absorption bands.

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Data Interpretation and Causality:

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Wavenumber (cm^{-1})	Intensity	Functional Group	Rationale
3386, 3188	Strong, Broad	N-H Stretch	The two distinct bands are characteristic of the symmetric and asymmetric stretching vibrations of a primary amide ($-NH_2$) group.
2872, 2775	Medium	Aldehyde C-H Stretch	These two bands, known as a Fermi doublet, are a hallmark of the C-H bond in an aldehyde group and provide strong evidence for its presence.
1701	Strong, Sharp	Aldehyde C=O Stretch	This intense absorption is located at the expected frequency for the carbonyl stretch of an aromatic aldehyde.
1665	Strong, Sharp	Amide I Band (C=O Stretch)	This is the characteristic carbonyl stretching frequency for a primary amide. Its position, slightly lower than the aldehyde, is expected.

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1238	Strong	Aryl-O-C Stretch	This strong band corresponds to the asymmetric stretching vibration of the aryl ether linkage, a key structural feature.

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and offers clues about its structure through the analysis of fragmentation patterns.

Data Interpretation and Causality:

- Molecular Ion Peak ([M]+): The ESI-MS (Electrospray Ionization Mass Spectrometry) data shows a prominent peak at m/z 180.06 $[M+H]^+$. This corresponds to the protonated molecule of **2-(2-Formylphenoxy)acetamide** ($C_9H_9NO_3$), which has a calculated molecular weight of 179.17 g/mol . This result provides unequivocal confirmation of the molecular formula.
- Fragmentation Analysis: Analysis of the fragmentation pattern can further support the proposed structure. Key fragments would likely arise from the cleavage of the ether bond or the loss of the acetamide side chain, providing further confidence in the connectivity of the molecular components.

Visual Summary of Elucidated Structure

Caption: Molecular structure of **2-(2-Formylphenoxy)acetamide**.

Synthesis Protocol and Mechanistic Rationale

A robust structural elucidation is powerfully complemented by a logical and high-yielding synthesis. The chosen synthetic route, a Williamson ether synthesis, is a classic and reliable method that further validates the proposed connectivity.

Retrosynthetic Analysis

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The structure can be disconnected at the ether linkage, suggesting a straightforward synthesis from commercially available salicylaldehyde and a suitable 2-carbon electrophile, such as 2-chloroacetamide. This approach is efficient and builds the target molecule in a single, well-understood step.

Step-by-Step Experimental Workflow

This protocol is designed as a self-validating system. Successful execution and isolation of a product with the spectroscopic characteristics described above provides high confidence in the final structure.

1. Reaction Setup and Deprotonation:

- Action: To a solution of salicylaldehyde (1.0 eq) in a polar aprotic solvent like dimethylformamide (DMF), add a slight excess of a suitable base, such as potassium carbonate (K_2CO_3, 1.5 eq).
- Causality: Salicylaldehyde's phenolic proton is acidic and is readily deprotonated by K_2CO_3 to form a potassium phenoxide salt. This in-situ formation of the nucleophile is critical for the subsequent reaction. DMF is an excellent solvent as it dissolves the ionic intermediate and promotes the S_n2 reaction.

2. Nucleophilic Attack (Williamson Ether Synthesis):

- Action: Add 2-chloroacetamide (1.1 eq) to the reaction mixture. Heat the mixture to approximately 80-90 °C and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Causality: The generated phenoxide ion acts as a potent nucleophile, attacking the electrophilic carbon of 2-chloroacetamide. This S_n2 reaction displaces the chloride leaving group, forming the desired C-O ether bond. Heating is necessary to provide sufficient activation energy for the reaction to proceed at a reasonable rate.

3. Workup and Isolation:

- Action: After the reaction is complete (as indicated by TLC), cool the mixture to room temperature and pour it into ice-cold water.
- Causality: This step quenches the reaction and precipitates the solid organic product, as **2-(2-Formylphenoxy)acetamide** has low solubility in water. The inorganic salts (KCl and excess K_2CO_3) remain dissolved in the aqueous phase.

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4. Purification:

- Action: Collect the crude product by vacuum filtration and wash thoroughly with water. Recrystallize the solid from a suitable solvent system, such as ethanol/water.
- Causality: Filtration isolates the crude product. Recrystallization is a critical purification step. The crude solid is dissolved in a minimum amount of hot solvent in which it is highly soluble. Upon slow cooling, the pure product crystallizes out, leaving impurities behind in the solvent.

5. Final Characterization:

- Action: Dry the purified crystals under vacuum. Determine the melting point and acquire the full panel of spectroscopic data (^{1}H NMR, ^{13}C NMR, IR, MS) as described in the previous section.
- Causality: A sharp, well-defined melting point is an indicator of high purity. The acquired spectroscopic data must match the reference data to confirm the identity and structure of the synthesized compound, thus closing the loop on the elucidation process.

Workflow Visualization

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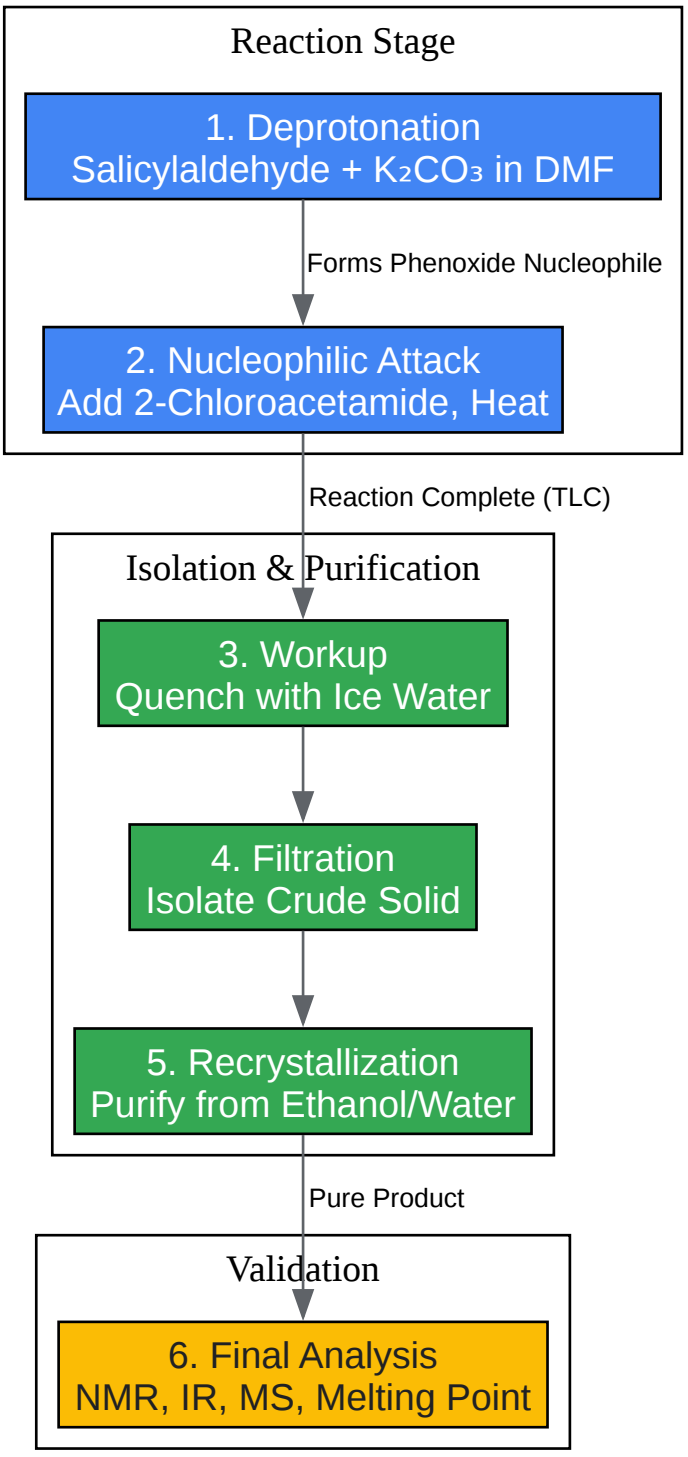

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